

potential applications of long-chain bromoalkanols

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Compound of Interest

Compound Name: 13-Bromo-1-tridecanol

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An In-depth Technical Guide on the Potential Applications of Long-Chain Bromoalkanols

For Researchers, Scientists, and Drug Development Professionals

Introduction

Long-chain bromoalkanols are bifunctional molecules characterized by a long alkyl chain, a hydroxyl group (-OH), and a bromine atom (-Br). This unique combination of functional groups makes them versatile building blocks in organic synthesis and confers upon them interesting physicochemical properties. While research directly focused on long-chain bromoalkanols is emerging, their structural similarity to other well-studied long-chain compounds, such as bromoalkanes and long-chain alcohols, suggests a wide range of potential applications. This technical guide aims to provide a comprehensive overview of these potential applications, drawing on existing research on related molecules to inform researchers, scientists, and drug development professionals about the promising future of long-chain bromoalkanols. The guide will cover their synthesis, physicochemical properties, and potential uses in drug discovery, as chemical probes, and in material science, supported by quantitative data, experimental protocols, and pathway visualizations.

Synthesis and Physicochemical Properties

The synthesis of long-chain bromoalkanols can be achieved through various organic chemistry routes. A common approach involves the selective bromination of a long-chain diol or the

hydroxylation of a long-chain bromoalkane. The choice of synthetic route depends on the desired position of the hydroxyl and bromo substituents.

The physicochemical properties of long-chain bromoalkanols are influenced by the chain length and the position of the functional groups. The long alkyl chain imparts hydrophobicity, while the hydroxyl group introduces polarity and the capacity for hydrogen bonding. The bromine atom adds to the molecular weight and can participate in halogen bonding.^[1]

Table 1: Physicochemical Properties of Representative Long-Chain Bromoalkanes

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Solubility in Water
1-Bromohexane	C ₆ H ₁₃ Br	165.07	155-157	Slightly soluble
1-Bromooctane	C ₈ H ₁₇ Br	193.12	201	Insoluble
1-Bromododecane	C ₁₂ H ₂₅ Br	249.23	134-136 (at 6 mmHg)	Insoluble
1-Bromohexadecane	C ₁₆ H ₃₃ Br	305.34	195-198 (at 10 mmHg)	Insoluble

Note: Data for long-chain bromoalkanols is not readily available in the provided search results. This table presents data for the related class of long-chain bromoalkanes to provide an indication of the expected properties. The presence of a hydroxyl group in bromoalkanols would be expected to increase polarity and boiling point compared to the corresponding bromoalkane.

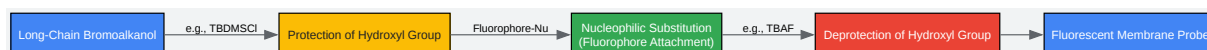
Potential Applications

As Precursors for Chemical Probes and Imaging Agents

Long-chain bromoalkanes are utilized in the synthesis of fluorescent probes for cellular imaging.^[2] The long alkyl chain facilitates the insertion of the probe into cellular membranes.^[2] The bromine atom serves as a convenient handle for further chemical modification, allowing for the attachment of a fluorophore. Long-chain bromoalkanols could offer an advantage in this

context, as the hydroxyl group can also be used as a site for modification or to fine-tune the solubility and localization of the probe.

Chemical probes are essential tools in drug discovery for target validation and studying cellular processes.[3][4][5][6] The development of novel probes based on long-chain bromoalkanols could enable the investigation of biological systems with greater precision.[5]



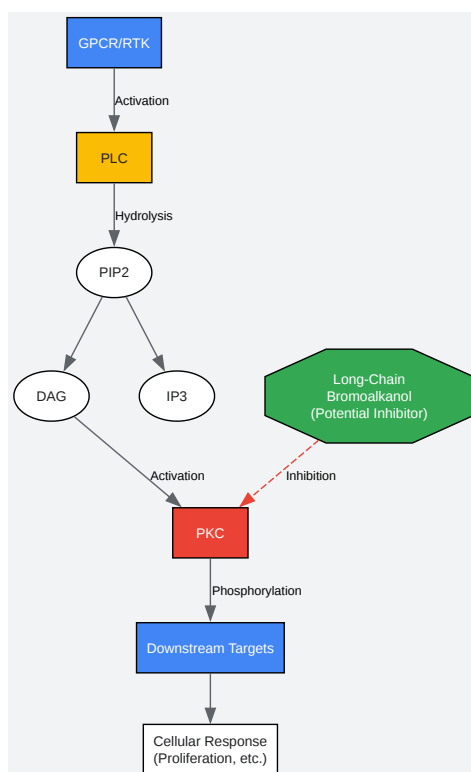
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Caption: General workflow for the synthesis of a fluorescent probe from a long-chain bromoalkanol.

In Drug Discovery: Modulators of Lipid Signaling and Protein Kinases

Modulation of Lipid Signaling: Bioactive lipids are crucial signaling molecules in various physiological and pathological processes.[7][8][9] The structural similarity of long-chain bromoalkanols to endogenous lipids suggests their potential to interact with and modulate lipid signaling pathways.[7][9] They could act as mimics or antagonists of natural lipid ligands, thereby influencing the activity of receptors and enzymes involved in these pathways.[10] The development of such modulators is a promising area for therapeutic intervention in diseases like cancer, inflammation, and metabolic disorders.[8][9][11]

Inhibition of Protein Kinases: Protein kinase C (PKC) is a family of enzymes that play a central role in signal transduction pathways regulating cell growth, proliferation, and apoptosis.[12][13] Dysregulation of PKC activity is implicated in various diseases, including cancer, making it an attractive therapeutic target.[12][13][14][15][16] Some known PKC inhibitors possess long hydrophobic chains.[16] The long alkyl chain of bromoalkanols could facilitate their interaction with the lipid-binding domains of PKC isoforms, potentially leading to their inhibition. The bromine and hydroxyl groups offer opportunities for further chemical modifications to enhance potency and selectivity.[1]



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Caption: Potential inhibition of the Protein Kinase C (PKC) signaling pathway by long-chain bromoalkanols.

In Material Science: Surfactants and Crystal Engineering

Surfactants: Surfactants are amphiphilic molecules that are widely used in various industrial and consumer products.[17][18][19][20][21] Long-chain bromoalkanols possess the characteristic amphiphilic structure of a surfactant, with a hydrophobic alkyl tail and a hydrophilic hydroxyl head. The bromine atom could further modify the surfactant properties. These molecules could potentially be used as nonionic surfactants or as intermediates for the synthesis of novel cationic or anionic surfactants with unique properties.[18][20]

Crystal Engineering: Long-chain bromoalkanes have been shown to form co-crystals with ionic liquids, leading to the formation of lipid-like bilayer structures.[22] The intermolecular interactions, including van der Waals forces and halogen bonding, play a crucial role in the self-assembly of these structures.[22] The presence of a hydroxyl group in long-chain bromoalkanols would introduce hydrogen bonding capabilities, potentially leading to the

formation of even more complex and ordered crystalline materials with novel applications in electronics and materials science.

Experimental Protocols

Synthesis of a Long-Chain Alkenyl Bromide (as a precursor)

This protocol describes the synthesis of long-chain alkyl and alkenyl bromides from methanesulfonates, which can be a starting point for producing bromoalkanols.[\[23\]](#)

Materials:

- Long-chain alkyl or alkenyl methanesulfonate
- Anhydrous magnesium bromide
- Absolute ether

Procedure:

- Dissolve the long-chain alkyl or alkenyl methanesulfonate in absolute ether.
- Add anhydrous magnesium bromide to the solution.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography.
- Upon completion, quench the reaction with water.
- Extract the product with ether.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography to yield the long-chain alkyl or alkenyl bromide in quantitative yield.[\[23\]](#)

Note: This is a generalized protocol based on the available literature. Specific reaction conditions may need to be optimized depending on the substrate.

Conclusion

Long-chain bromoalkanols represent a promising class of molecules with a wide array of potential applications. Their unique bifunctional nature makes them valuable intermediates in the synthesis of sophisticated molecules like chemical probes and potential drug candidates. Their structural features suggest they could act as modulators of important biological pathways, such as lipid signaling and protein kinase cascades. Furthermore, their amphiphilic character opens up possibilities for their use in material science as novel surfactants and in the design of new crystalline materials. While more research is needed to fully elucidate the properties and applications of long-chain bromoalkanols, the existing knowledge on related compounds provides a strong foundation for future investigations. This technical guide serves as a starting point to inspire further exploration into the exciting potential of these versatile molecules.

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